

Solubility Profile of 2-Benzylideneoctanal in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Benzylideneoctanal

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This technical guide provides a comprehensive overview of the solubility of **2-benzylideneoctanal**, a common fragrance and flavoring agent, in a range of organic solvents. Understanding the solubility of this α,β -unsaturated aldehyde is critical for its application in formulations, chemical synthesis, and toxicological studies. This document outlines quantitative solubility data, detailed experimental methodologies for solubility determination, and a generalized workflow for such analyses.

Core Concepts in Solubility

The solubility of a compound is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. For a liquid solute like **2-benzylideneoctanal**, miscibility is often the term used. The principle of "like dissolves like" is a fundamental concept, suggesting that non-polar compounds are more soluble in non-polar solvents, and polar compounds are more soluble in polar solvents. **2-Benzylideneoctanal**, with its significant non-polar hydrocarbon tail and aromatic ring, is expected to be readily soluble in non-polar organic solvents.^[1] Its aldehyde group provides a degree of polarity, allowing for some interaction with more polar solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **2-benzylideneoctanal** in various organic solvents at 25°C.

Solvent	Chemical Class	Solubility (g/L)
Acetone	Ketone	5738.21[2]
Ethyl Acetate	Ester	5474.98[2]
Dimethylformamide (DMF)	Amide	5041.6[2]
Acetonitrile	Nitrile	3378.1[2]
Methyl Acetate	Ester	3226.85[2]
Tetrahydrofuran (THF)	Ether	3008.39[2]
1,4-Dioxane	Ether	2972.09[2]
Ethanol	Alcohol	2328.39[2]
Methanol	Alcohol	2186.76[2]
n-Propanol	Alcohol	1953.04[2]
Toluene	Aromatic Hydrocarbon	1727.61[2]
n-Butanol	Alcohol	1659.9[2]
Isopropanol	Alcohol	1417.23[2]
Isobutanol	Alcohol	1176.97[2]
Water	Protic Solvent	0.05[2]
Glycerol	Polyol	Insoluble[3]
Propylene Glycol	Diol	Insoluble[3]
Mineral Oil	Hydrocarbon	Soluble[3]
Fixed Oils	Lipids	Soluble[3]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The following are detailed methodologies that can be employed to ascertain the solubility of **2-benzylideneoctanal**.

Equilibrium Solubility Method

This gravimetric method is a highly accurate technique for determining the solubility of a substance in a particular solvent.

Methodology:

- **Sample Preparation:** An excess amount of **2-benzylideneoctanal** is added to a known volume of the selected solvent in a sealed vial. This creates a supersaturated solution.
- **Equilibration:** The vials are agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. A shaker bath or a rotating wheel is recommended for consistent mixing.
- **Phase Separation:** After equilibration, the solution is allowed to stand undisturbed to allow for the separation of the undissolved solute. Centrifugation can be used to expedite this process.
- **Sample Extraction:** A known volume of the clear, saturated supernatant is carefully extracted. It is crucial to use a syringe fitted with a filter (e.g., 0.45 μm PTFE) to prevent the transfer of any undissolved solid particles.
- **Quantification:** The concentration of **2-benzylideneoctanal** in the filtered aliquot is determined using a validated analytical method. Suitable techniques include High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC) with Flame Ionization Detection (FID).^{[4][5][6]}
- **Calculation:** The solubility is calculated from the determined concentration of the saturated solution and is typically expressed in units such as g/L or mol/L.

Visual "Cloud Point" Method

This is a simpler, more rapid method for estimating solubility, particularly for liquid solutes.

Methodology:

- **Titration Setup:** A known volume of the solvent is placed in a clear, sealed container equipped with a magnetic stirrer.

- Analyte Addition: **2-Benzylideneoctanal** is incrementally added to the solvent while continuously stirring.
- Endpoint Determination: The endpoint is reached when the solution becomes persistently cloudy or turbid, indicating that the saturation point has been exceeded.
- Calculation: The total volume of **2-benzylideneoctanal** added to reach the cloud point is used to calculate the approximate solubility.

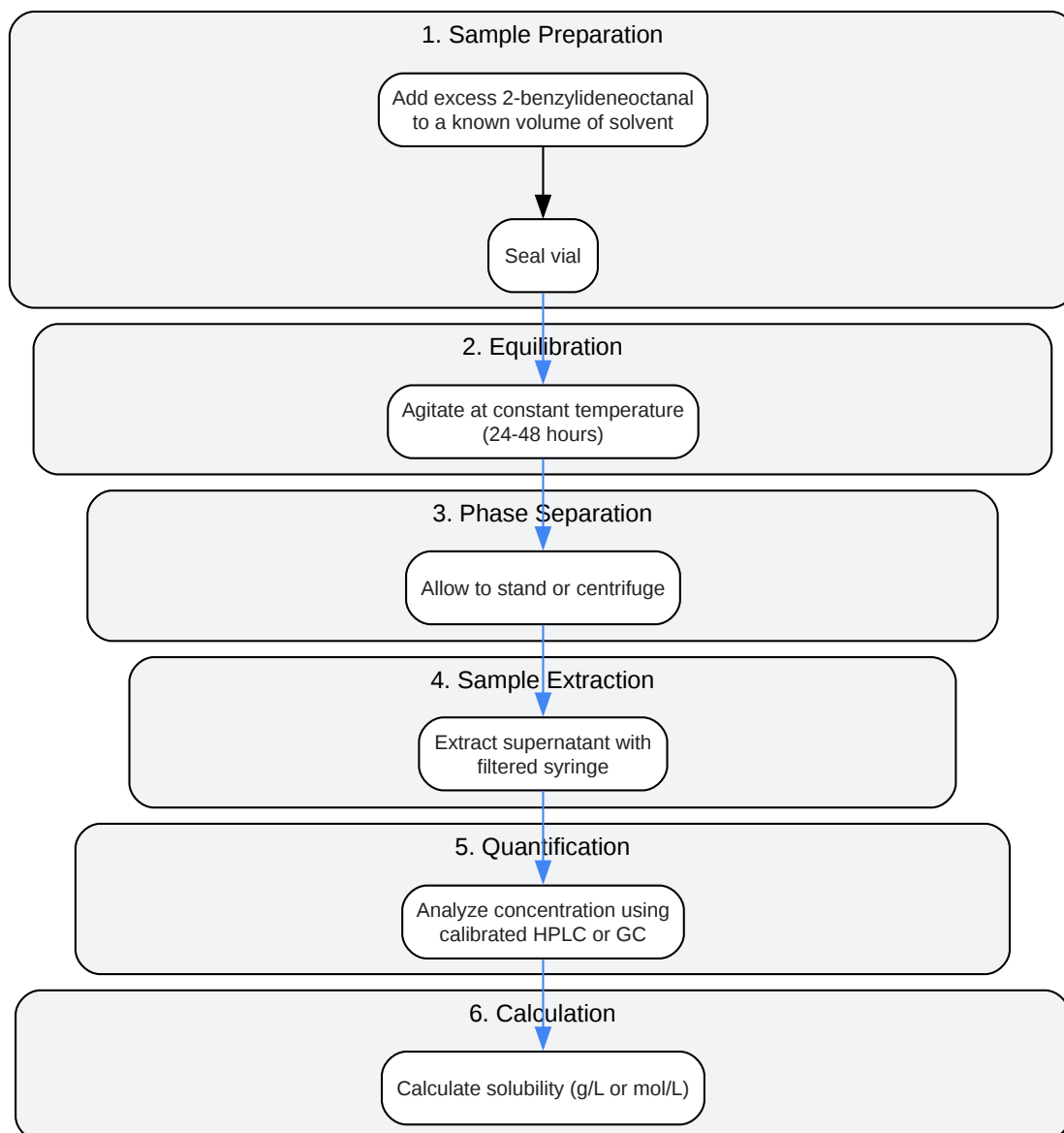
Analytical Methods for Quantification

Accurate quantification of **2-benzylideneoctanal** is crucial for the equilibrium solubility method. Due to its aldehyde functional group and aromatic ring, several analytical techniques are applicable.

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method with a C18 column and a UV detector is a suitable approach for quantification. The mobile phase would typically consist of a mixture of acetonitrile and water.
- Gas Chromatography (GC): GC with a flame ionization detector (FID) is a powerful technique for analyzing volatile compounds like **2-benzylideneoctanal**. A capillary column and a suitable temperature program are required for good separation.^[4]

Experimental Workflow

The following diagram illustrates a typical workflow for the quantitative determination of **2-benzylideneoctanal** solubility using the equilibrium solubility method.



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Caption: Workflow for Equilibrium Solubility Determination.

Conclusion

The solubility of **2-benzylideneoctanal** is highest in polar aprotic and non-polar organic solvents and extremely low in water. This solubility profile is consistent with its chemical structure, which contains both non-polar and moderately polar functionalities. The provided experimental protocols offer robust methods for researchers to determine the solubility of **2-benzylideneoctanal** in other solvents of interest, which is essential for formulation development, synthesis, and safety assessments.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. scent.vn [scent.vn]
- 3. chembk.com [chembk.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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